

Discovery and first synthesis of p-Tolyl phenylacetate

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Compound of Interest

Compound Name: *p*-Tolyl phenylacetate

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An In-depth Technical Guide to the Synthesis of **p-Tolyl Phenylacetate**

This guide provides a comprehensive overview of the synthesis of **p-Tolyl phenylacetate**, a significant compound in the fragrance, flavor, and pharmaceutical industries. While the initial discovery and first synthesis of this ester are not prominently documented in readily accessible scientific literature, this document details a well-established and modern laboratory-scale synthesis. The information is tailored for researchers, scientists, and drug development professionals, with a focus on detailed experimental protocols and structured data presentation.

Compound Profile

- IUPAC Name: 4-methylphenyl 2-phenylacetate
- Synonyms: p-Cresyl phenylacetate, Phenylacetic acid p-tolyl ester[1][2][3]
- CAS Number: 101-94-0[2][3]
- Molecular Formula: C₁₅H₁₄O₂[2]
- Molecular Weight: 226.27 g/mol [2]

p-Tolyl phenylacetate is an aromatic ester valued for its pleasant floral aroma, reminiscent of narcissus, with honey-like notes.[4] It is utilized as a fragrance ingredient in perfumes and

personal care products, a flavoring agent, an excipient in pharmaceutical formulations, and an intermediate in organic synthesis.[2]

Physicochemical and Spectroscopic Data

The quantitative data for **p-Tolyl phenylacetate** are summarized in the tables below, compiled from various sources.

Table 1: Physical Properties

Property	Value	Source(s)
Appearance	Fine, white to almost white crystalline powder	[2][5]
Melting Point	73.5 - 77.5 °C	[2][5]
Boiling Point	309 - 311 °C	[2][5]
Purity (GC)	>99.0%	[1]

Table 2: Spectroscopic Data

Technique	Data	Source(s)
FTIR (cm ⁻¹)	1742 (C=O, ester)	[6]
¹ H NMR (δ, ppm)	2.33 (s, 3H), 3.85 (s, 2H), 6.92 (d, 2H), 7.15 (d, 2H), 7.30–7.38 (m, 5H)	[6]
¹³ C NMR (δ, ppm)	21.0, 41.5, 121.0, 127.2, 128.8, 129.5, 130.2, 133.8, 135.2, 148.5, 170.5	[6]

Synthesis of p-Tolyl Phenylacetate

The most common method for synthesizing **p-Tolyl phenylacetate** is the esterification of phenylacetic acid with p-cresol.[4] This reaction is typically catalyzed by an acid. The following

sections detail a specific, modern protocol using a solid acid catalyst, which aligns with green chemistry principles.

General Reaction Scheme

The synthesis involves the reaction of phenylacetic acid and p-cresol, resulting in the formation of **p-tolyl phenylacetate** and water.

Phenylacetic Acid

+

p-Cresol



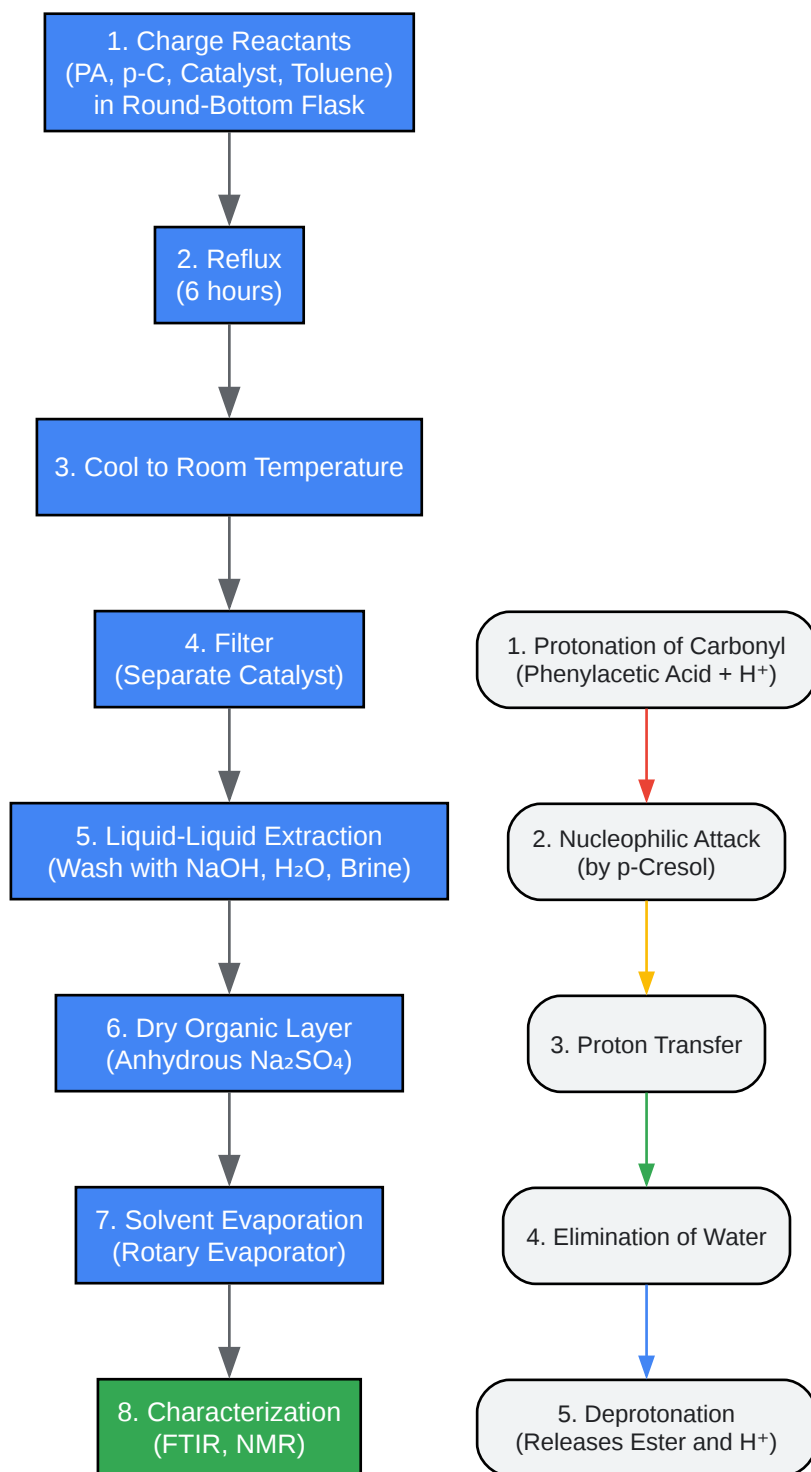
Solid Acid Catalyst
(e.g., Al^{3+} -montmorillonite)
Toluene, Reflux



p-Tolyl Phenylacetate

+

Water



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